molecular structure of 2-Chloro-3-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-3-hydroxy-4-methoxybenzaldehyde*
CAS No.:	*37687-57-3*
Cat. No.:	*B1582899*

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An In-Depth Technical Guide to **2-Chloro-3-hydroxy-4-methoxybenzaldehyde**: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-3-hydroxy-4-methoxybenzaldehyde** (CAS No: 37687-57-3), a polysubstituted aromatic aldehyde of significant interest to the pharmaceutical, fragrance, and materials science sectors. We delve into its core molecular structure, physicochemical properties, a detailed, field-proven synthesis protocol, and methods for its structural elucidation. Furthermore, this guide explores the compound's chemical reactivity, established industrial applications, and potential future research directions, particularly in the context of drug discovery. Safety, handling, and storage protocols are also detailed to ensure its effective and safe utilization in a research and development setting.

Molecular Identity and Physicochemical Properties

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2-Chloro-3-hydroxy-4-methoxybenzaldehyde, also known as 2-Chloroisovanillin, is a solid, white powder at room temperature.[1] Its molecular structure is characterized by a benzene ring substituted with five different functional groups: an aldehyde, a hydroxyl group, a methoxy group, a chloro group, and a hydrogen atom. This dense functionalization makes it a versatile chemical intermediate.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	**37687-57-3**	**[2][3]**
Molecular Formula	$C_8H_7ClO_3$	[2][3]
Molecular Weight	186.59 g/mol	[3]
IUPAC Name	2-chloro-3-hydroxy-4-methoxybenzaldehyde	[4][5]
Synonyms	2-Chloro-3-hydroxy-p-anisaldehyde, 2-Chloroisovanillin	[3]
Appearance	White powder / solid	[1]
Melting Point	204-208 °C	[1][6]
SMILES	COC1=C(C(=C(C=C1)C=O)Cl)O	[4]

| InChI Key | DTMJGFBJQBQOIA-UHFFFAOYSA-N |[4] |

Caption: Workflow for the synthesis and purification of the title compound.

Purification Methodology

The crude product (approx. 42.0 g) can be effectively purified by recrystallization from acetonitrile to yield the final product (approx. 35 g, 69% yield). [7]

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- Trustworthiness Insight: Recrystallization is a self-validating purification technique. The formation of well-defined crystals from a hot, saturated solution inherently excludes impurities, and the melting point of the resulting solid (203-205 °C) serves as a reliable indicator of its purity. [7]

Structural Elucidation and Spectroscopic Analysis

Confirming the molecular structure is paramount. ^{1}H NMR spectroscopy is a primary tool for this purpose, providing unambiguous information about the proton environment in the molecule.

^{1}H NMR Spectroscopy

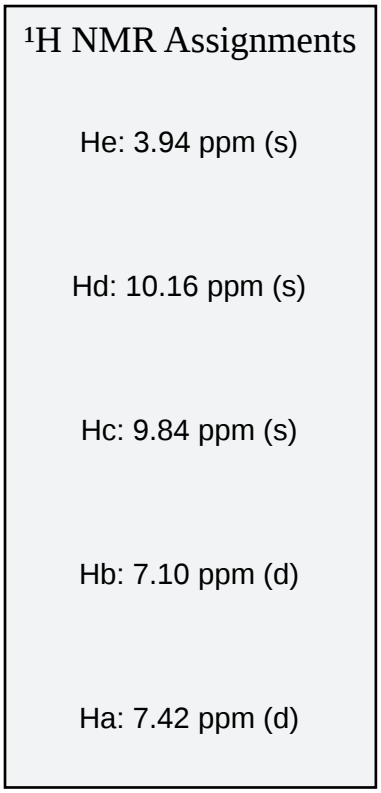
The ^{1}H NMR spectrum provides key signals that confirm the substitution pattern of the aromatic ring and the presence of the aldehyde, hydroxyl, and methoxy protons. [7] Table 2: ^{1}H NMR Spectral Data (90 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
3.94	**Singlet (s)**	**3H**	**OCH_3 (Methoxy protons)**
7.10	Doublet (d)	1H	Ar-H (Aromatic proton)
7.42	Doublet (d)	1H	Ar-H (Aromatic proton)
9.84	Singlet (s)	1H	CHO (Aldehyde proton)

| 10.16 | Singlet (s) | 1H | OH (Hydroxyl proton) |

- Expertise Insight: The two doublets at 7.10 and 7.42 ppm are characteristic of two ortho-coupled protons on a benzene ring, confirming the 1,2,3,4-tetrasubstituted pattern. The downfield shifts of the aldehyde (9.84 ppm) and phenolic hydroxyl (10.16 ppm) protons are highly characteristic and confirm their presence.

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Caption: Labeled structure for ¹H NMR proton assignments.

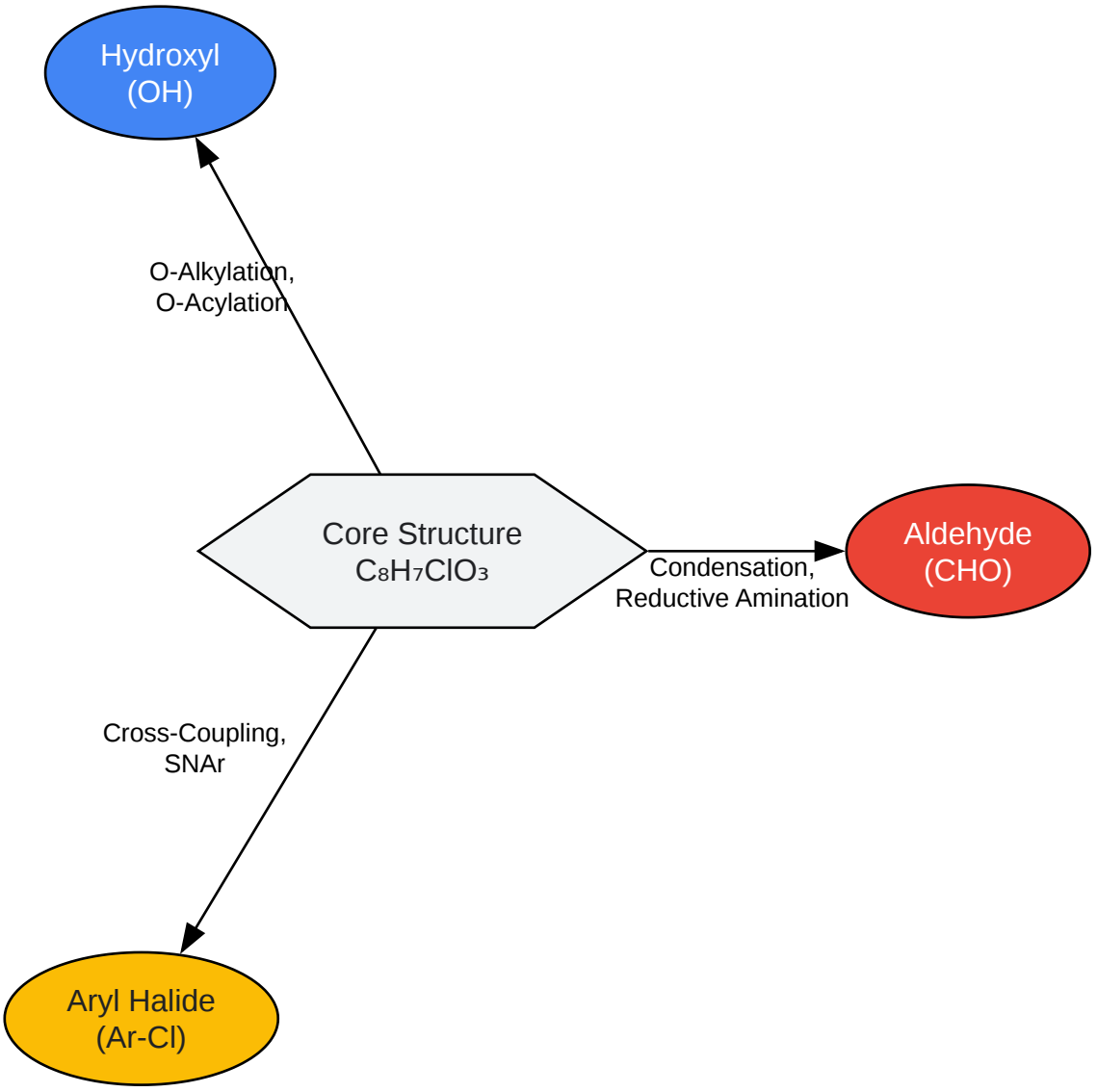
Chemical Reactivity and Derivatization Potential

The molecule's rich functionality provides multiple sites for chemical modification, making it a valuable building block in organic synthesis.

- Aldehyde Group: Susceptible to nucleophilic attack and can participate in reactions such as Wittig olefination, reductive amination, and condensation reactions to form Schiff bases or chalcones.
- Hydroxyl Group: The phenolic hydroxyl group is acidic and can be deprotonated to form a phenoxide. It can undergo O-alkylation or O-acylation to introduce a wide variety of functional groups.

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- Aromatic Ring: The chlorine atom can potentially be displaced via nucleophilic aromatic substitution under harsh conditions or participate in cross-coupling reactions.



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